

Application Notes and Protocols for AChE-IN-82 in Cell Culture

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Compound of Interest

Compound Name: AChE-IN-82

Cat. No.: B15609442

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Introduction

AChE-IN-82 is a multi-target inhibitor with potent activity against acetylcholinesterase (AChE), an enzyme critical in the breakdown of the neurotransmitter acetylcholine.^{[1][2]} Dysregulation of cholinergic signaling is implicated in neurodegenerative diseases such as Alzheimer's disease.^{[3][4][5][6]} Beyond its primary target, **AChE-IN-82** also demonstrates inhibitory effects on cyclooxygenase-2 (COX-2) and 5-lipoxygenase (5-LOX), key enzymes in inflammatory pathways.^{[1][2]} Furthermore, initial data suggests that **AChE-IN-82** possesses neuroprotective properties against oxidative stress.^{[1][2]}

These application notes provide a comprehensive overview of the experimental use of **AChE-IN-82** in a cell culture setting, including detailed protocols for assessing its efficacy and mechanism of action.

Data Presentation

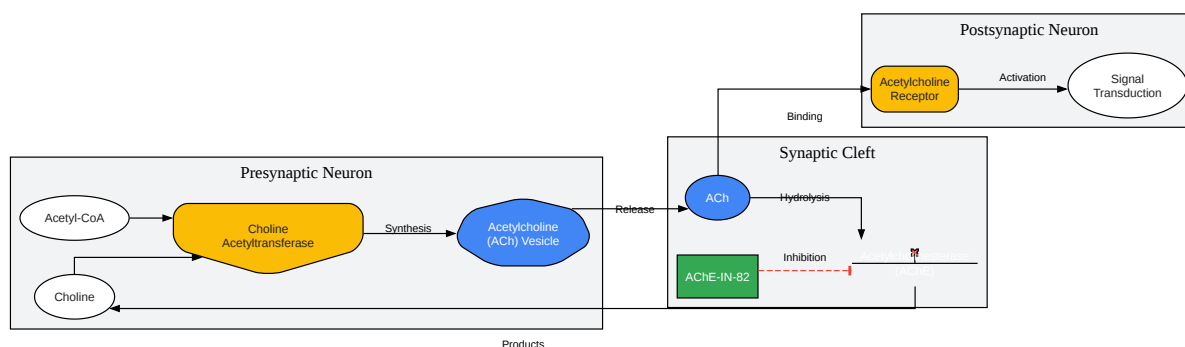
Table 1: In Vitro Inhibitory Activity of AChE-IN-82

Target Enzyme	IC50 (μM)	Source Organism/Assay Type
Acetylcholinesterase (eeAChE)	0.072	Electric Eel
Butyrylcholinesterase (eqBChE)	9.81	Equine
Monoamine Oxidase A (hMAO-A)	14.52	Human
Monoamine Oxidase B (hMAO-B)	0.024	Human
Beta-secretase 1 (BACE-1)	2.42	Human
Cyclooxygenase-1 (COX-1)	60.41	Not Specified
Cyclooxygenase-2 (COX-2)	0.187	Not Specified
5-Lipoxygenase (5-LOX)	0.18	Not Specified

Data sourced from MedChemExpress.[\[1\]](#)[\[2\]](#)

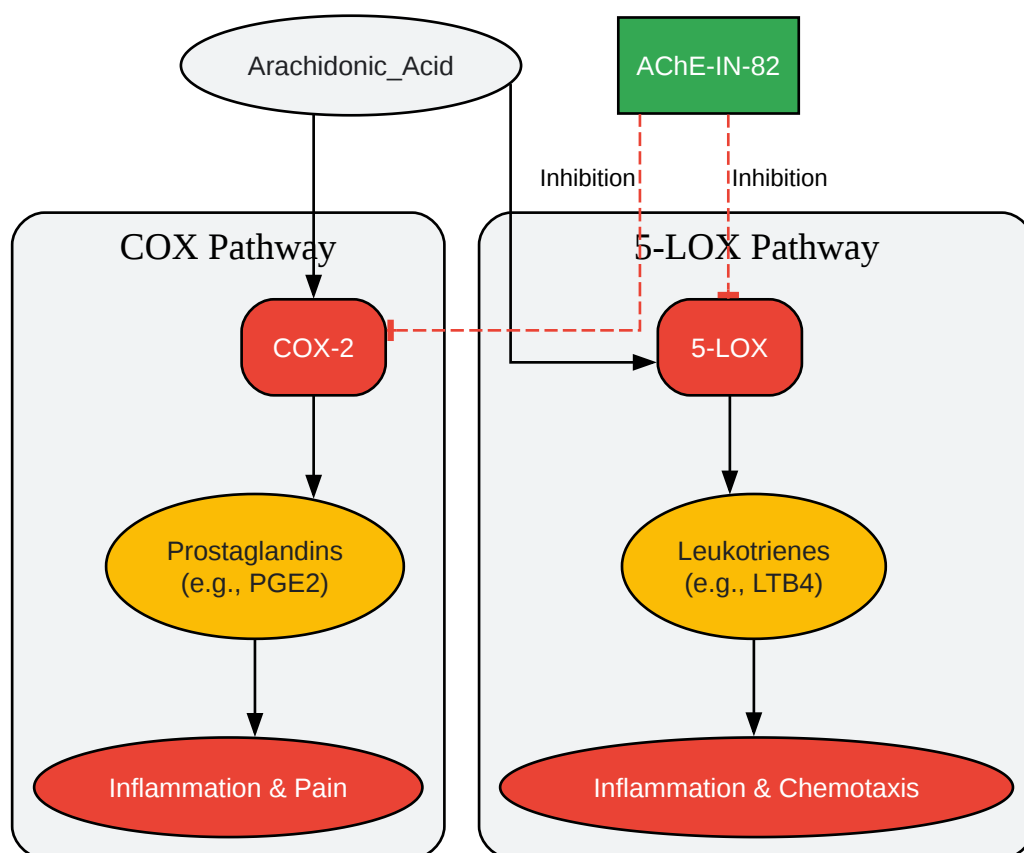
Signaling Pathways and Experimental Workflow

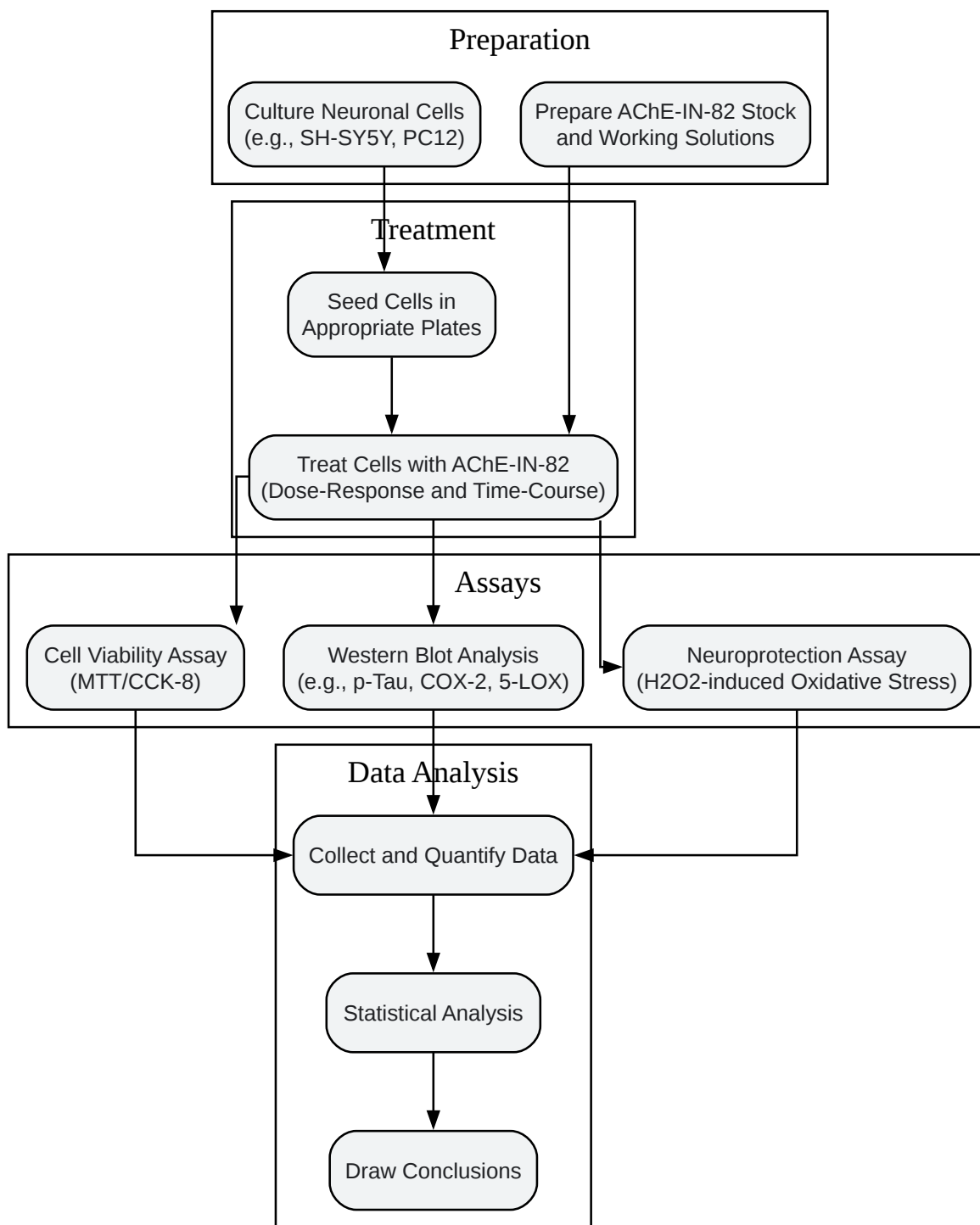
The multi-target nature of **AChE-IN-82** suggests its involvement in several key signaling pathways relevant to neurodegeneration and inflammation.



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Caption: Acetylcholinesterase (AChE) Signaling Pathway Inhibition by **AChE-IN-82**.





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